

Application of Trisodium Phosphate in Protein Crystallization Screening: Application Notes and Protocols

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Compound of Interest

Compound Name: Trisodium

Cat. No.: B8492382

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Introduction

Trisodium phosphate (TSP) is a versatile chemical compound that serves as a specialized tool in protein crystallization.^[1] While less common than precipitants like ammonium sulfate or polyethylene glycols, TSP's unique properties, particularly its high alkalinity and salting-out capabilities, make it a valuable reagent for crystallizing proteins that may be resistant to more conventional methods.^[1] These application notes provide a comprehensive guide to the use of **trisodium** phosphate in protein crystallization screening, including its mechanism of action, practical applications with illustrative data, and detailed experimental protocols.

Trisodium phosphate acts as a precipitating agent by influencing the solubility of proteins in solution.^[1] Its strong precipitating nature and high alkalinity can be leveraged to promote the controlled aggregation necessary for crystal formation.^[1]

Physicochemical Properties

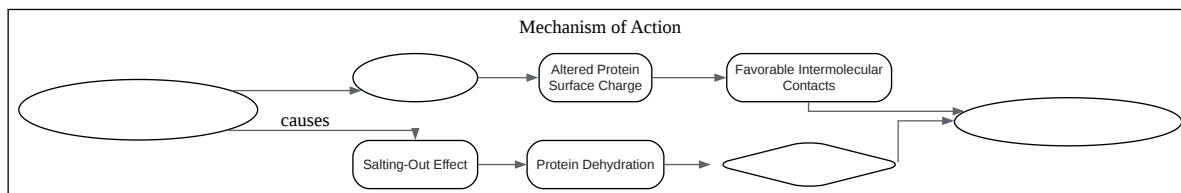
Understanding the physicochemical properties of **trisodium** phosphate is essential for its effective application in protein crystallization experiments.

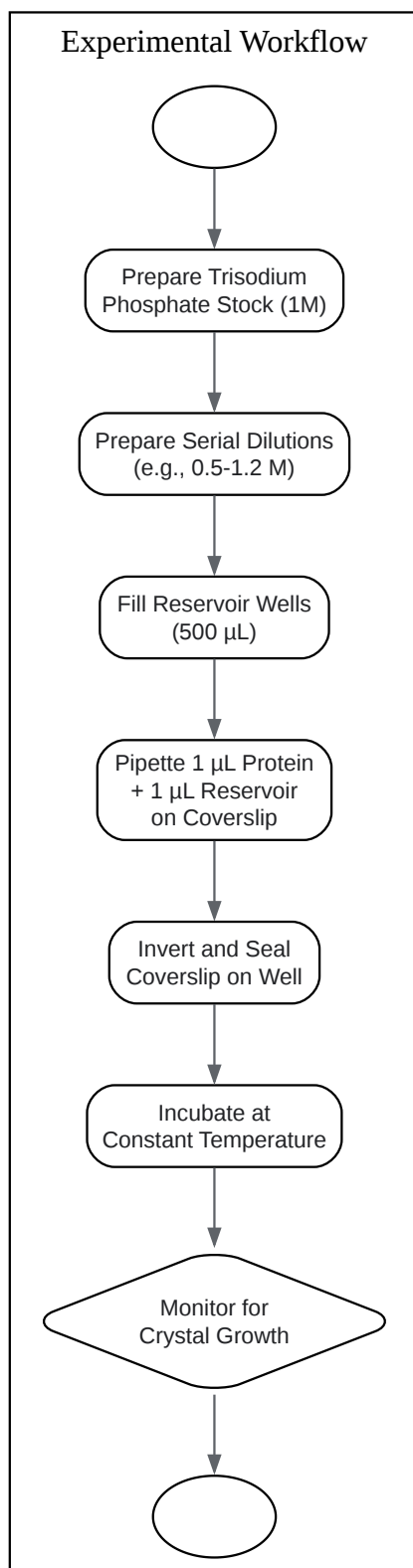
Property	Value	Significance in Protein Crystallization
Molecular Formula	Na_3PO_4	Provides phosphate and sodium ions that interact with the protein surface.[1]
Molecular Weight	163.94 g/mol (anhydrous)	Important for accurate calculation of molar concentrations for stock solutions.[1]
pH of 1% solution	~12	The high alkalinity is a key characteristic, significantly influencing protein surface charge and solubility, which can be crucial for achieving crystallization.[1]
Solubility in water	12.1 g/100 mL (20 °C)	High solubility allows for the preparation of concentrated stock solutions, which are necessary for screening a wide range of conditions.[1]

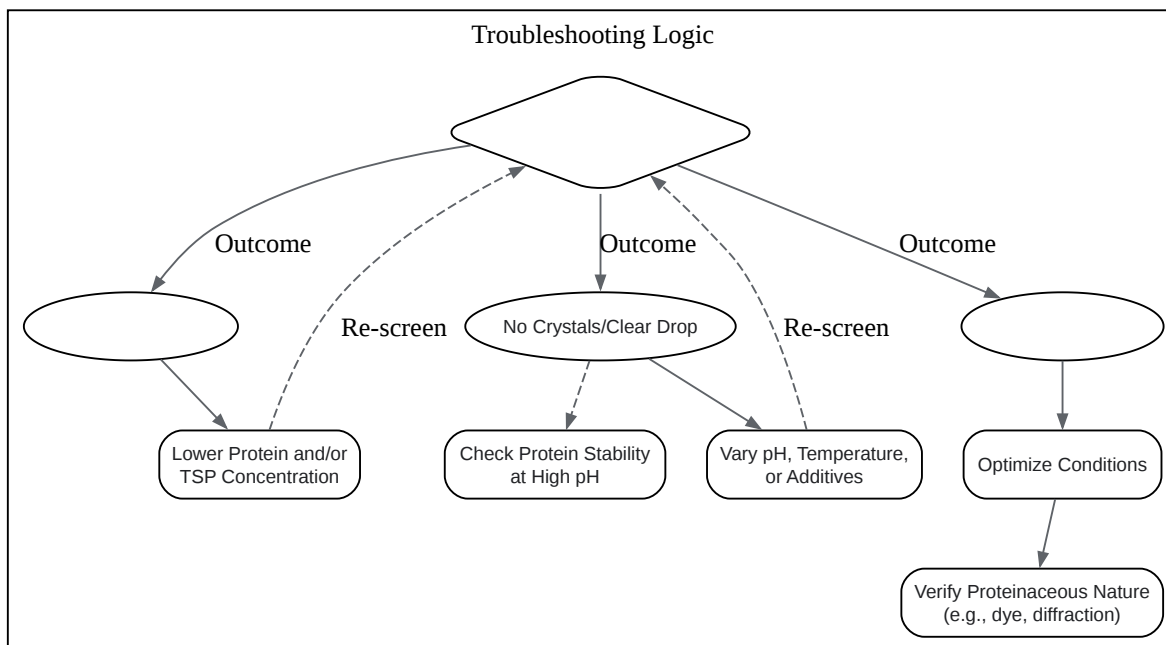
Mechanism of Action

The primary mechanism by which **trisodium** phosphate induces protein crystallization is through a "salting-out" effect.[1] At high concentrations, TSP competes with protein molecules for water molecules, effectively dehydrating the protein and reducing its solubility.[1] This controlled precipitation leads to a supersaturated protein solution, a prerequisite for both nucleation and crystal growth.[1]

Additionally, the highly alkaline nature of TSP solutions can significantly alter the surface charge of proteins.[1] By increasing the pH far above the protein's isoelectric point (pI), the overall negative charge on the protein surface is increased. This alteration of surface electrostatics can promote favorable intermolecular contacts, leading to the formation of a stable crystal lattice.







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References

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